

Application Notes and Protocols: Sodium Gluconate in Biodegradable Cleaning Agents

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Compound of Interest

Compound Name: *Gluconic acid, sodium salt*

Cat. No.: *B16102868*

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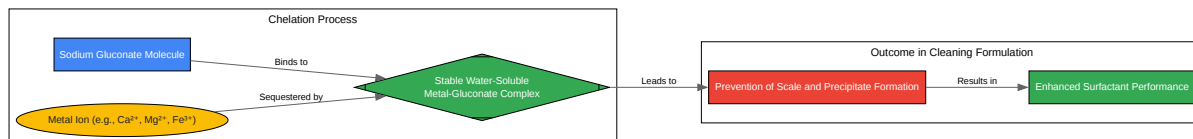
Introduction

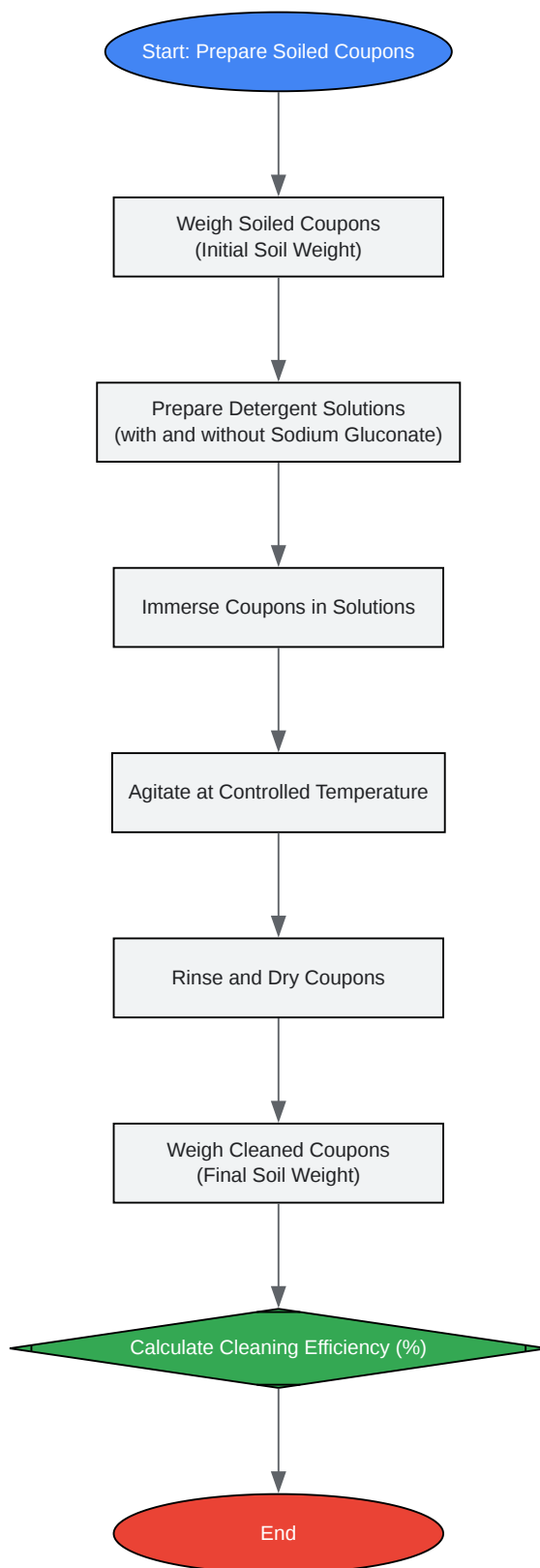
Sodium gluconate, the sodium salt of gluconic acid, is a highly effective and biodegradable chelating agent increasingly utilized in the formulation of environmentally benign cleaning agents.[1][2] Derived from the fermentation of glucose, this non-toxic and non-corrosive compound offers a compelling alternative to traditional chelating agents like ethylenediaminetetraacetic acid (EDTA), which have come under scrutiny for their poor biodegradability and potential environmental impact.[3][4] Sodium gluconate's primary function in cleaning formulations is to sequester metal ions such as calcium, magnesium, and iron, which are prevalent in hard water and can interfere with the cleaning process by forming insoluble precipitates and scale.[5][6] Its exceptional chelating power, particularly in alkaline solutions, enhances the performance of detergents by preventing the deactivation of surfactants and improving the removal of soils and stains.[7][8]

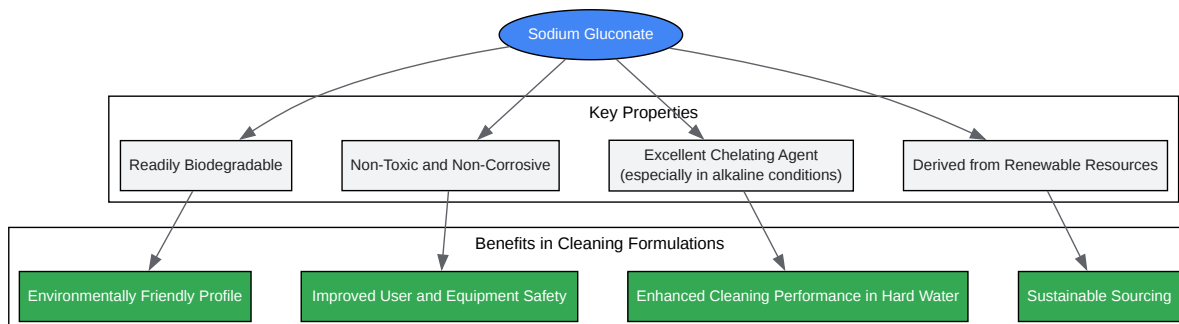
Mechanism of Action: Chelation

Sodium gluconate's efficacy as a cleaning agent component lies in its ability to form stable, water-soluble complexes with di- and trivalent metal ions.[3][9] The gluconate anion possesses

a unique molecular structure with multiple hydroxyl (-OH) groups and a carboxylate (-COO⁻) group, which act as ligands, binding to a central metal ion.^[9] This process, known as chelation, effectively neutralizes the metal ions, preventing them from reacting with other components in the cleaning formulation or depositing on surfaces as scale.^[10] The stability of these metal-gluconate complexes is particularly pronounced in alkaline environments, making sodium gluconate an ideal ingredient for heavy-duty industrial and institutional cleaners.^[7]^[11]







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